

Pharmacological Profile of Chromocarb: A Technical Summary

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Compound of Interest

Compound Name: *Chromocarb*

Cat. No.: *B1668906*

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Abstract: This document provides a technical summary of the pharmacological profile of **Chromocarb** (4-Oxo-4H-1-benzopyran-2-carboxylic acid), a synthetic vasoprotectant agent. Due to the limited availability of recent and detailed public data, this guide summarizes the foundational knowledge from existing literature, focusing on its established effects on vascular permeability, its putative mechanisms of action including antioxidant activity and influence on collagen metabolism, and its known physicochemical properties. The information herein is intended to serve as a foundational reference, highlighting the key characteristics of **Chromocarb** while also underscoring the gaps in the current understanding of its complete pharmacological profile.

Physicochemical and Toxicological Properties

Chromocarb, also known as Chromone-2-carboxylic acid, is a chromone derivative.^{[1][2]} It has been primarily investigated in the form of its diethylamine salt for therapeutic use.^{[3][4]} The core chemical and physical properties are summarized below.

Table 1: Physicochemical Properties of **Chromocarb**

Property	Value	Reference
Chemical Name	4-Oxo-4H-1-benzopyran-2-carboxylic acid	[3]
Synonyms	Chromone-2-carboxylic acid, Atremon, Campel	
CAS Number	4940-39-0	
Molecular Formula	C ₁₀ H ₆ O ₄	
Molecular Weight	190.15 g/mol	
Appearance	Colorless needles	
Melting Point	250-251°C (with decomposition)	

| UV max (nm) | 230, 305 | |

Table 2: Acute Toxicity Data for **Chromocarb** Diethylamine Salt

Species	Route of Administration	LD ₅₀	Reference
Mouse	Intravenous (i.v.)	~800 mg/kg	

| Mouse | Oral | >5 g/kg | |

Core Pharmacological Profile

Chromocarb is classified as a vasoprotectant and venotropic agent. Its therapeutic potential has been explored primarily in the context of peripheral venous insufficiency and conditions characterized by increased vascular permeability.

The precise molecular mechanism of **Chromocarb** is not fully elucidated. However, experimental evidence points to three primary areas of activity: modulation of vascular permeability, influence on collagen metabolism, and antioxidant effects.

2.1.1 Vasoprotective and Permeability-Reducing Effects

The most directly observed pharmacological effect of **Chromocarb** is its ability to protect the vascular wall and reduce permeability. Studies have shown that oral administration of **Chromocarb** diethylamine salt in rats significantly mitigates the increase in blood-brain barrier (BBB) permeability caused by intravenously injected collagenase. This protective effect is associated with a reduction in the degradation of the vascular wall, evidenced by lower levels of hydroxyproline (a collagen breakdown product) in the cerebrospinal fluid and preservation of collagen content in the brain capillary basal lamina.

This suggests that **Chromocarb** interferes with the enzymatic degradation of the capillary basement membrane, a key structure in maintaining endothelial barrier integrity.

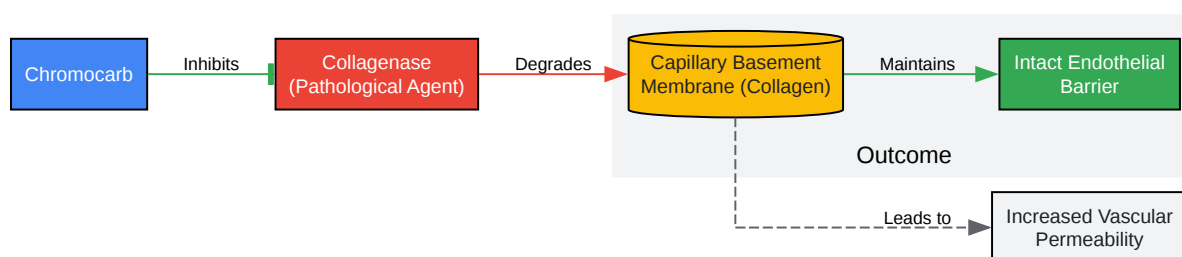


Diagram 1: Proposed Vasoprotective Mechanism of Chromocarb

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Diagram 1: Proposed Vasoprotective Mechanism of **Chromocarb**.

2.1.2 Antioxidant Activity

Chromocarb belongs to the chromone class of compounds, which are known for their antioxidant properties. Flavonoids and chromones typically act as free radical scavengers through a Hydrogen Atom Transfer (HAT) mechanism. The phenolic structure allows for the donation of a hydrogen atom to stabilize reactive oxygen species (ROS), with the resulting radical on the chromone molecule being stabilized by resonance. This activity is considered a contributing factor to its protective effects against oxidative stress, such as lipoperoxidation observed in post-surgical models.

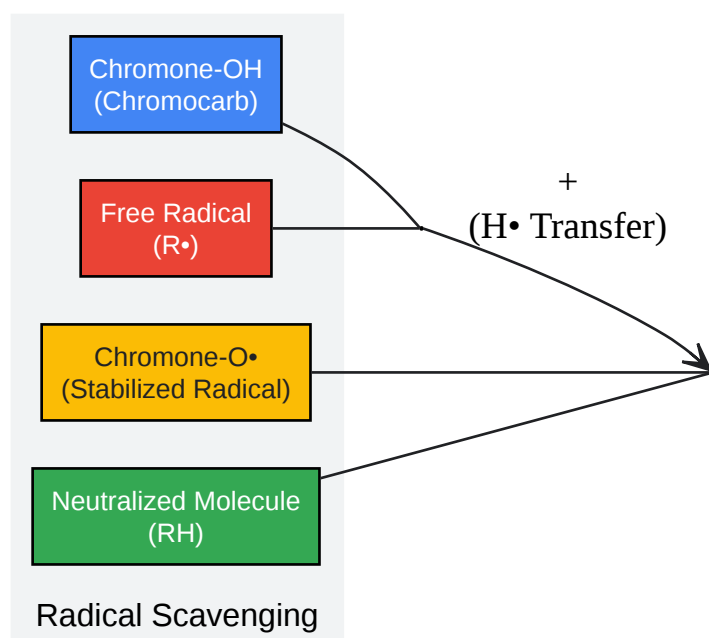


Diagram 2: Generalized Antioxidant Mechanism for Chromones

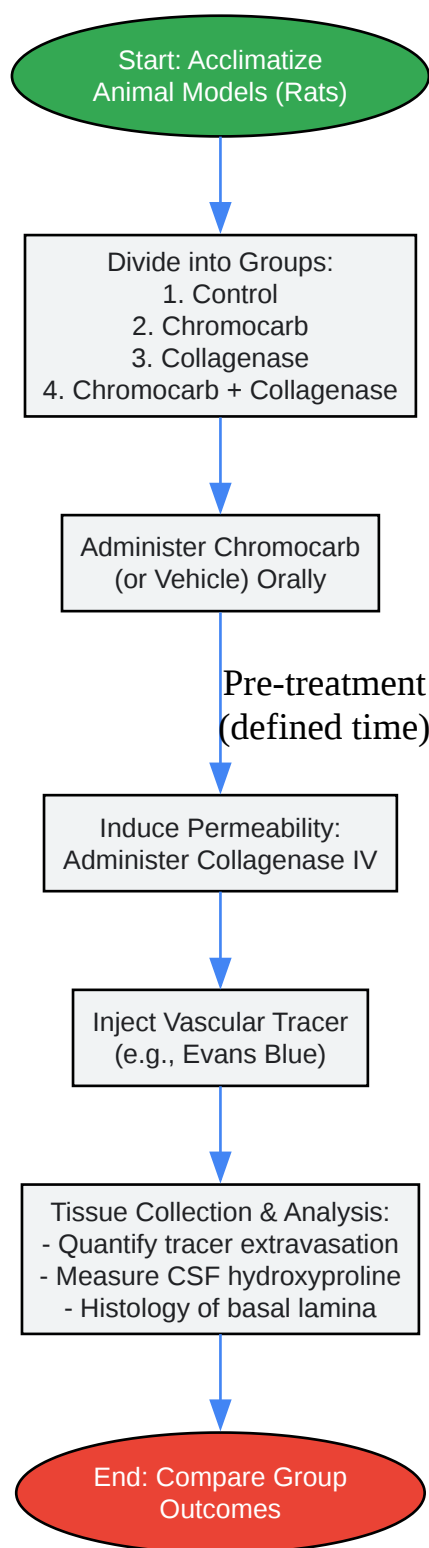


Diagram 3: General Workflow for In Vivo Permeability Assay

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